

Strategic Sourcing & Technical Analysis: Fluorinated Bromophenol Intermediates

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Compound of Interest

Compound Name: 4,6-Dibromo-2-chloro-3-fluorophenol

CAS No.: 2432848-51-4

Cat. No.: B6290587

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Executive Summary: The "Make vs. Buy" Paradox

Fluorinated bromophenols are critical scaffolds in modern drug discovery, serving as the "Lego blocks" for Suzuki-Miyaura cross-coupling reactions to generate biaryl motifs common in kinase inhibitors and metabolic modulators.

The market for these intermediates exhibits extreme price stratification. A 5-gram aliquot of 4-Bromo-2-fluorophenol can range from

98.00 (premium catalog suppliers). For research-scale (<100g) needs, direct procurement is almost always more economical than internal synthesis. However, the "cheap" option introduces risk: isomer contamination.

This guide provides the data and protocols necessary to navigate this market, ensuring you balance cost-efficiency with scientific integrity.

Technical Context: The Fluorine-Bromine Bioisostere

Why are these specific intermediates so valued?

- **Metabolic Stability:** The fluorine atom (Van der Waals radius 1.47 Å) mimics hydrogen (1.20 Å) sterically but blocks metabolic oxidation (P450 metabolism) at the para or ortho positions.
- **Electronic Modulation:** The high electronegativity of fluorine pulls electron density from the aromatic ring, altering the pKa of the phenol group and influencing the binding affinity of the final drug candidate.
- **Synthetic Utility:** The bromine atom serves as a reliable "handle" for palladium-catalyzed cross-coupling, while the phenol group allows for etherification or esterification to attach solubilizing tails.

Market Landscape & Price Trend Analysis

The supply chain is bifurcated into Tier 1 (Originator/Premium) and Tier 2 (Aggregator/Bulk) suppliers.

Price Comparison Case Study: 4-Bromo-2-fluorophenol (5g Pack Size)

Data reflects Q1 2026 catalog pricing trends.

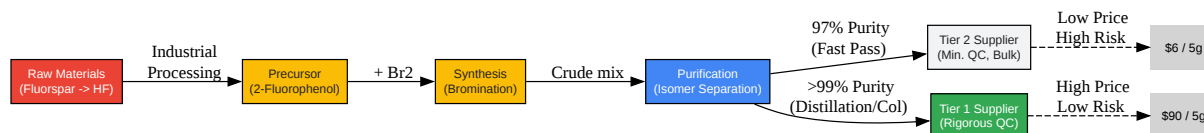
Supplier Tier	Representative Supplier	Approx. ^{[1][2]} [3] Price (5g)	Lead Time	Value Proposition
Tier 1 (Premium)	Sigma-Aldrich (Merck)	~\$90 - \$110	1-2 Days	Certified purity, rigorous isomer analysis, guaranteed supply chain.
Tier 1 (Standard)	TCI Chemicals / Thermo	~\$20 - \$40	2-5 Days	High reliability, standard CoA, good balance of cost/quality.
Tier 2 (Bulk)	Ambeed / Combi-Blocks	~\$6 - \$15	1-2 Weeks	Extremely low cost. Sourced from various contract manufacturers. [1][3]
Boutique	Fluorochem (UK)	~\$400+ (High Purity)	Variable	Specialized high-purity grades for strict GMP requirements.

Trend Analysis:

- **Commoditization:** Prices for standard purity (97-98%) from Tier 2 suppliers have dropped significantly due to scaled-up manufacturing in China and India.
- **Quality Premium:** The price gap between Tier 1 and Tier 2 is widening. You are paying for the absence of the 2-bromo-6-fluoro isomer, which is difficult to remove.

Visualization: Supply Chain Cost Drivers

The following diagram illustrates how raw material costs and synthesis complexity flow into the final catalog price.



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Figure 1: Supply chain dynamics showing how purification rigor dictates the final price point.

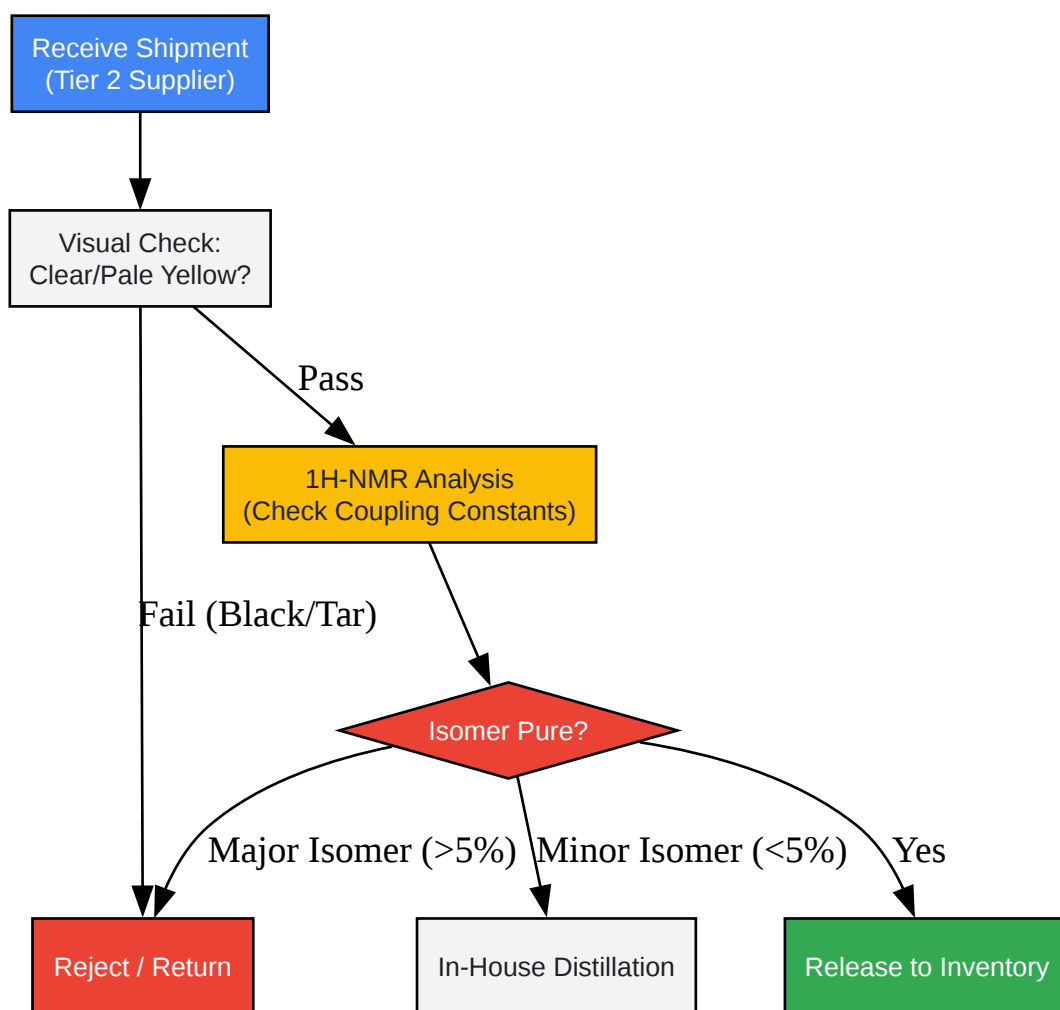
Procurement & Quality Control Protocol

When buying from Tier 2 suppliers to save costs, you must implement a "Trust but Verify" system. The primary risk is regioisomer contamination (e.g., getting 2-bromo-6-fluorophenol instead of 4-bromo-2-fluorophenol), which has identical mass but different reactivity.

The "Self-Validating" QC Workflow

- Visual Inspection: Product should be a colorless to pale yellow liquid/low-melting solid. Dark brown indicates oxidation.
- ¹H-NMR Validation: Do not rely solely on the vendor's CoA.
 - Protocol: Dissolve ~10mg in CDCl₃.
 - Diagnostic Signal: Look for the splitting pattern of the aromatic protons. 4-Bromo-2-fluorophenol will show a specific coupling pattern (dd or multiplet) distinct from the symmetric 2,6-isomer.
- GC-MS Check: Verify purity is >98% and look for the "shoulder" peak of the isomer.

Visualization: QC Decision Tree



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Figure 2: Quality Control workflow for validating low-cost fluorinated intermediates.

Synthesis Protocol (Make vs. Buy)

While buying is cheaper for small scales, internal synthesis is required if you need multi-kilogram quantities or if specific isotopically labeled versions are required.

Target Molecule: 4-Bromo-2-fluorophenol Reaction Type: Electrophilic Aromatic Substitution (Bromination)

Step-by-Step Methodology

- Setup: Equip a 500mL 3-neck round-bottom flask with a magnetic stir bar, addition funnel, and a gas outlet connected to a sodium bisulfite scrubber (to neutralize HBr fumes).

- Reagents:
 - 2-Fluorophenol (1.0 eq)[2]
 - Bromine (Br₂) (1.0 eq)
 - Dichloromethane (DCM) (Solvent, 10 mL/g of substrate)
- Procedure:
 - Dissolve 2-fluorophenol in DCM and cool to 0°C (ice bath). Critical: Cooling improves regio-selectivity for the para position.
 - Add Br₂ dropwise over 30-60 minutes. Maintain temperature <5°C.
 - Allow to warm to Room Temperature (RT) and stir for 2 hours.
- Workup:
 - Quench with aqueous Sodium Bisulfite (NaHSO₃) to remove unreacted bromine (orange color disappears).
 - Extract organic layer, wash with brine, dry over MgSO₄. [3]
 - Concentrate in vacuo.
- Purification:
 - Crude Yield: ~90%. [3][4]
 - Purification: Vacuum distillation (bp ~79°C at 7 mmHg) is preferred over column chromatography for scale.

Why Buy Instead? To make 5g of product, you would handle hazardous elemental bromine and generate HBr waste. Given the \$6.00 price tag from bulk suppliers, synthesis is economically irrational below the 1kg scale.

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